

# Pinacryptol Yellow: An Obscure Dye with Limited Application in Modern Live-Cell Imaging

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## Compound of Interest

Compound Name: *Pinacryptol yellow*

Cat. No.: *B1311117*

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Researchers, scientists, and drug development professionals are advised that **Pinacryptol Yellow** is not a recommended or well-documented fluorescent probe for live-cell imaging applications. Extensive literature searches have revealed a significant lack of data regarding its use in modern microscopy, with no established protocols, quantitative performance metrics, or evidence of successful application in living cells.

While some chemical suppliers provide **Pinacryptol Yellow** and make general claims about its use as a "vital stain" or for "biological staining," these statements are not substantiated by accessible scientific literature. The primary documented application of **Pinacryptol Yellow** is historical, within the field of photography as a sensitizing dye and anti-fogging agent. Its utility in biological research appears to be minimal and largely obsolete.

## Summary of Findings

Our investigation into the suitability of **Pinacryptol Yellow** for live-cell imaging yielded the following key points:

- **Lack of Essential Data:** There is no readily available scientific data on the key performance indicators required for a fluorescent probe in live-cell imaging. This includes its fluorescence excitation and emission spectra in aqueous solutions, quantum yield, extinction coefficient, photostability, and cytotoxicity.
- **UV Excitation:** The only available spectral information is a maximum absorption ( $\lambda_{\text{max}}$ ) of 302 nm in methanol. Excitation in the UV range is known to be phototoxic to living cells,

potentially inducing cellular damage and artifacts, which would compromise the validity of any live-cell imaging experiment.

- **No Published Protocols:** We found no peer-reviewed articles or established protocols detailing the use of **Pinacryptol Yellow** for staining living cells. This includes a lack of information on optimal staining concentrations, incubation times, and imaging conditions.
- **Potential for Misidentification:** It is possible that **Pinacryptol Yellow** is being confused with other, more common yellow fluorescent dyes used in live-cell imaging.

## Quantitative Data

The available chemical and physical data for **Pinacryptol Yellow** is limited and not specific to live-cell imaging conditions.

Property	Value	Citation
Chemical Formula	C <sub>21</sub> H <sub>22</sub> N <sub>2</sub> O <sub>7</sub> S	
Molecular Weight	446.47 g/mol	
Max Absorption (λ <sub>max</sub> )	302 nm (in Methanol)	[1]
Fluorescence Emission	Not Available	
Quantum Yield	Not Available	
Extinction Coefficient	Not Available	
Toxicity in Live Cells	Not Documented	
Photostability	Not Documented	

## Experimental Protocols

Due to the complete lack of published methodologies for the use of **Pinacryptol Yellow** in live-cell imaging, we are unable to provide any experimental protocols. The development of such a protocol would require extensive and fundamental research to determine basic parameters such as:

- Solubility and stability in cell culture media.
- Optimal staining concentration and incubation time.
- Cellular localization and mechanism of uptake.
- Cytotoxicity at working concentrations.
- Phototoxicity under imaging conditions.
- Basic fluorescence spectral properties in a biological environment.

## Visualizations

As there are no established experimental workflows or known signaling pathways associated with **Pinacryptol Yellow** in a biological context, no diagrams can be generated.

## Conclusion and Recommendation

Based on the comprehensive lack of scientific evidence and essential data, we strongly advise against the use of **Pinacryptol Yellow** for live-cell imaging techniques. The absence of information on its fluorescence properties, phototoxicity, and interaction with living cells makes it an unsuitable and unreliable tool for modern biological research.

Researchers seeking to perform live-cell imaging in the yellow spectral range should consider well-characterized and commonly used fluorescent probes. Examples of such probes include various fluorescent proteins (e.g., YFP, Venus, Citrine) and synthetic dyes that are specifically designed and validated for live-cell applications.

It is crucial for the integrity of research data that scientists and professionals in drug development rely on validated and well-documented tools. **Pinacryptol Yellow** does not meet these criteria for live-cell imaging.

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## References

- 1. researchgate.net [researchgate.net]
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